

In Vivo Efficacy of BMS-695735: A Technical Overview

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Compound of Interest

Compound Name: BMS 695735

Cat. No.: B606243

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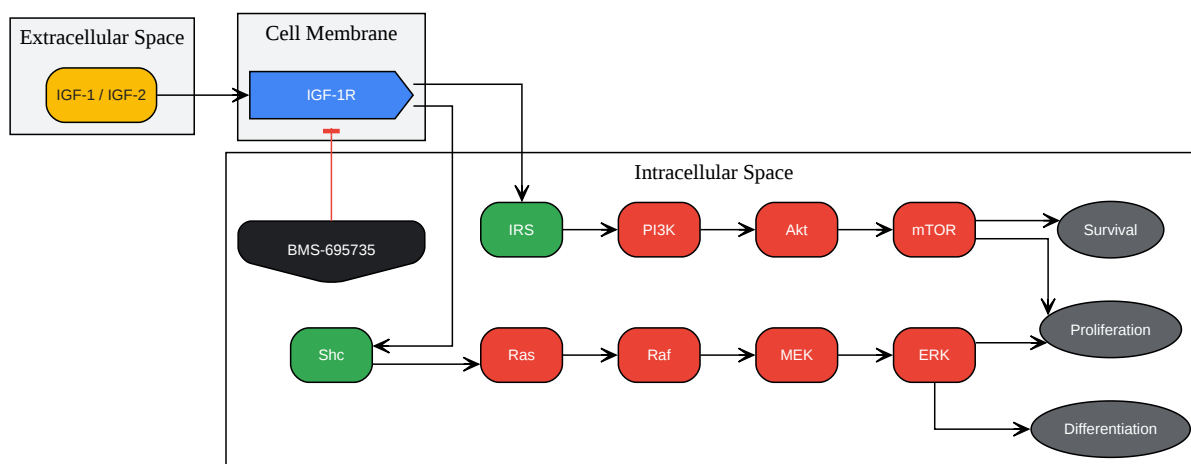
Introduction

BMS-695735 is a potent and orally efficacious inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) kinase.^{[1][2]} Preclinical studies have demonstrated its anti-tumor activity across a broad spectrum of cancer models. This technical guide consolidates the available information on the initial in vivo efficacy studies of BMS-695735, providing an in-depth look at its mechanism of action, experimental protocols, and reported anti-tumor effects.

Core Mechanism of Action: Targeting the IGF-1R Signaling Pathway

BMS-695735 exerts its anti-neoplastic effects by inhibiting the IGF-1R, a receptor tyrosine kinase that plays a pivotal role in cell proliferation, survival, and differentiation.^{[1][2]} The binding of ligands, such as IGF-1 and IGF-2, to IGF-1R triggers a downstream signaling cascade, primarily through the PI3K/Akt and Ras/MAPK pathways. These pathways are frequently dysregulated in cancer, leading to uncontrolled cell growth and resistance to apoptosis. By blocking the kinase activity of IGF-1R, BMS-695735 effectively abrogates these pro-survival signals.

IGF-1R Signaling Pathway



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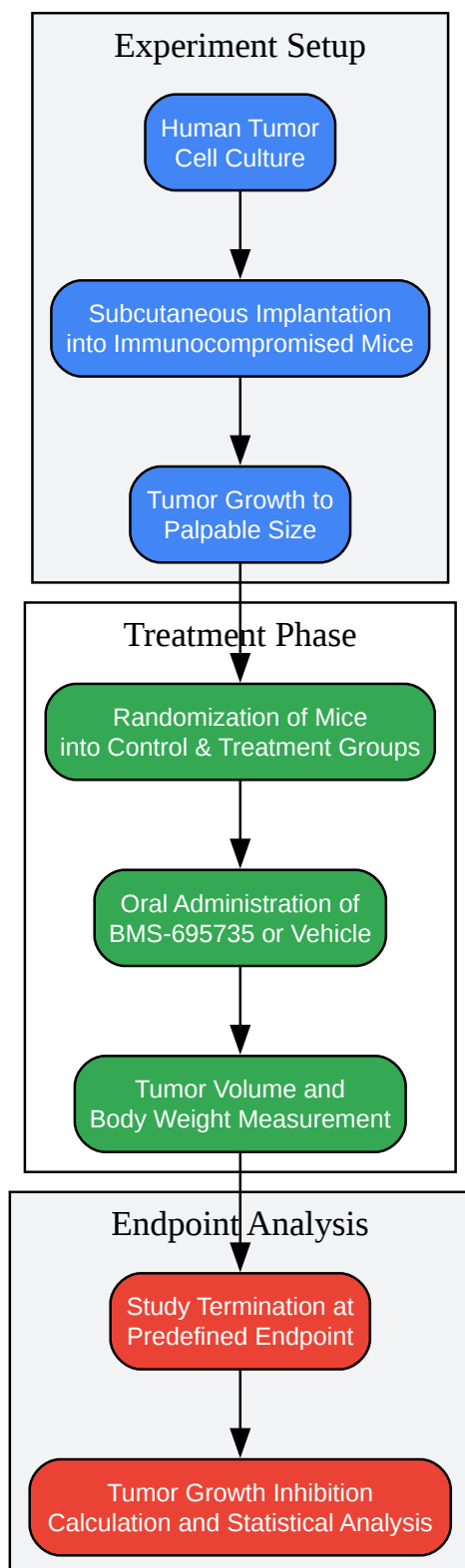
Caption: The IGF-1R signaling pathway and the inhibitory action of BMS-695735.

Initial In Vivo Efficacy Studies

The primary public disclosure of the in vivo anti-tumor activity of BMS-695735 is in a 2008 publication in the Journal of Medicinal Chemistry by Velaparthi et al. While the full text containing detailed quantitative data and protocols is not publicly accessible, the publication is widely cited as demonstrating the compound's broad-spectrum in vivo efficacy in multiple xenograft models.[2]

Experimental Approach: Xenograft Models

The common methodology for evaluating the in vivo efficacy of anti-cancer compounds like BMS-695735 involves the use of xenograft models. This process is outlined below.



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References

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- 2. IGF-1R inhibitors in cancer: A review of available evidence and future outlook - PubMed [pubmed.ncbi.nlm.nih.gov]
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